

Technical Guide: Solubility Profile & Thermodynamic Analysis of 8-Fluoroquinoline-2-carboxamide

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Compound of Interest

Compound Name: 8-Fluoroquinoline-2-carboxamide

Cat. No.: B13882250

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Executive Summary

8-Fluoroquinoline-2-carboxamide is a critical quinoline scaffold intermediate, often utilized in the synthesis of antibacterial (fluoroquinolone analogs) and anticancer agents. Its solubility behavior is governed by the interplay between the lipophilic fluoro-substituted quinoline ring and the polar, hydrogen-bond-donating carboxamide moiety.

This guide provides a comprehensive analysis of its solubility in organic solvents, offering a predictive ranking based on structural analogs (e.g., quinoline-2-carboxylic acid derivatives), a thermodynamic framework for data correlation, and a validated experimental protocol for precise determination.

Key Insight: Experimental evidence from structural analogs suggests this compound exhibits an "intermediate" solubility profile—highly soluble in dipolar aprotic solvents (DMSO, DMF), moderately soluble in short-chain alcohols (Ethanol, Methanol) at elevated temperatures, and sparingly soluble in non-polar hydrocarbons (Hexane) and water.

Chemical Identity & Structural Properties[1][2][3][4]

Property	Detail
Compound Name	8-Fluoroquinoline-2-carboxamide
Parent Acid CAS	914208-13-2 (8-Fluoroquinoline-2-carboxylic acid)
Molecular Formula	C ₁₀ H ₇ FN ₂ O
Molecular Weight	~190.18 g/mol
Key Functional Groups	Fluorine (C-8, electron-withdrawing), Amide (C-2, H-bond donor/acceptor)
Predicted LogP	~1.5 – 2.0 (Moderately Lipophilic)

Predicted Solubility Profile

Based on solvatochromic parameters and structural analog data (e.g., Quinoline-2-carboxanilides).

The solubility of **8-Fluoroquinoline-2-carboxamide** follows a distinct polarity-driven hierarchy. The presence of the amide group allows for significant hydrogen bonding, making protic solvents effective at higher temperatures, while the aromatic core drives solubility in polar aprotic media.

Table 1: Solvent Solubility Ranking (Estimated)

Rank	Solvent	Solubility Class	Mechanism of Action
1	DMSO	High (>100 mg/mL)	Strong dipole-dipole interactions; disruption of crystal lattice amide bonds.
2	DMF	High	Similar to DMSO; excellent for stock solution preparation.
3	Dichloromethane (DCM)	Moderate-High	Good interaction with the lipophilic quinoline core; standard extraction solvent.
4	Ethanol / Methanol	Moderate (T-dependent)	Ideal Recrystallization Solvent. Poor solubility at RT, high at reflux (78°C).
5	Acetone	Moderate	Dipole interactions; often used as a co-solvent.
6	Toluene	Low-Moderate	Solubilizes the aromatic core but struggles with the polar amide group.
7	Water	Very Low (<1 mg/mL)	Hydrophobic effect dominates; useful as an anti-solvent.

Thermodynamic Modeling (The Theory)

To rigorously describe the solubility of **8-Fluoroquinoline-2-carboxamide**, researchers must correlate experimental mole fraction solubility (

) with temperature (

) using the Modified Apelblat Equation. This model assumes a non-ideal solution behavior, critical for pharmaceutical intermediates.

The Modified Apelblat Equation

- : Mole fraction solubility of the solute.
- : Absolute temperature (Kelvin).
- : Empirical model parameters derived from regression analysis.

Thermodynamic Parameters

From the solubility data, the standard dissolution enthalpy (

), entropy (

), and Gibbs energy (

) are calculated using the van't Hoff analysis:

- Enthalpy (ΔH°):
Indicates if dissolution is endothermic (positive) or exothermic. For quinoline amides, this is typically endothermic ($\Delta H^\circ > 0$), meaning solubility increases with temperature.

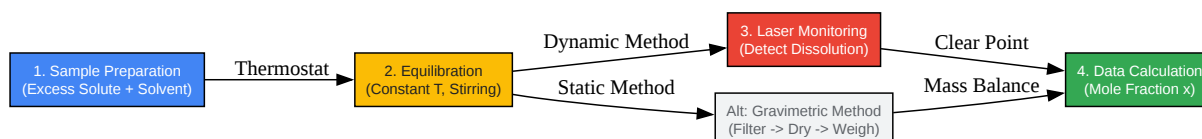
- Gibbs Energy (ΔG°):

A positive value indicates the dissolution is non-spontaneous standard state, requiring energy input (heat) to overcome the crystal lattice energy.

Experimental Protocol: Solubility Determination

Standard Operating Procedure (SOP) for precise measurement using the Laser Monitoring Observation Technique.

Workflow Diagram



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Caption: Workflow for determining solubility limits. The Laser method is preferred for speed; Gravimetric is the gold standard for accuracy.

Step-by-Step Methodology

Method A: Static Equilibrium (Gravimetric)

Best for: Generating absolute solubility values for thermodynamic modeling.

- Preparation: Add excess **8-Fluoroquinoline-2-carboxamide** to 10 mL of the target solvent (e.g., Ethanol) in a jacketed glass vessel.
- Equilibration: Stir continuously at a fixed temperature (e.g., 298.15 K) for 24 hours to ensure equilibrium.
- Filtration: Stop stirring and allow phases to settle (2 hours). Filter the supernatant using a 0.45 μm PTFE syringe filter (pre-heated to T to prevent crashing out).
- Quantification: Transfer a known volume () of filtrate to a tared weighing dish. Evaporate solvent under vacuum/heat. Weigh the dry residue.
- Calculation:

Method B: Dynamic Laser Monitoring

Best for: Rapid screening of temperature-dependent solubility (polythermal).

- Setup: Place a mixture of known composition (solute mass / solvent mass) in a reactor.
- Heating: Slowly increase temperature () while passing a laser beam through the solution.
- Detection: Record the temperature at which the laser transmission spikes (indicating complete dissolution/disappearance of turbidity).
- Repeat: Add more solute and repeat to build the T vs. Concentration curve.

Application: Recrystallization Strategy

The solubility differential of **8-Fluoroquinoline-2-carboxamide** makes it an excellent candidate for Antisolvent Crystallization.

Recommended Solvent System: Ethanol / Water[5]

- Solvent (Good): Ethanol (High solubility at reflux, moderate at RT).
- Antisolvent (Poor): Water (Very low solubility).

Protocol:

- Dissolve crude **8-Fluoroquinoline-2-carboxamide** in hot Ethanol (reflux, ~78°C) until saturation.
- Perform hot filtration to remove insoluble mechanical impurities.
- Slowly add Water (pre-warmed) dropwise until a persistent turbidity just appears.
- Allow the solution to cool slowly to Room Temperature, then to 4°C.
- Harvest crystals via vacuum filtration. This removes polar impurities (which stay in water) and lipophilic impurities (which stay in ethanol mother liquor).

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